

A Technical Guide to D-Arabinose-d6: Suppliers, Quality Specifications, and Applications

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Compound of Interest

Compound Name: *D-Arabinose-d6*

Cat. No.: *B15141853*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **D-Arabinose-d6**, a deuterated form of the naturally occurring pentose sugar D-arabinose. This guide is intended for researchers, scientists, and professionals in drug development who are interested in utilizing stable isotope-labeled compounds for metabolic research, pharmacokinetic studies, and as internal standards in analytical methodologies.

Introduction to D-Arabinose-d6

D-Arabinose is a monosaccharide that plays a role in the metabolic pathways of various organisms, although it is less common in human metabolism than other sugars like glucose. The deuterated analogue, **D-Arabinose-d6**, is a powerful tool in scientific research. The replacement of six hydrogen atoms with deuterium (^2H) imparts a greater mass to the molecule without significantly altering its chemical properties. This isotopic labeling allows for the sensitive and specific tracking of D-arabinose in biological systems using mass spectrometry-based techniques. Furthermore, the deuterium substitution can influence the rate of enzymatic reactions, a phenomenon known as the kinetic isotope effect, providing insights into reaction mechanisms.

Suppliers of D-Arabinose-d6

Several reputable suppliers specialize in the synthesis and provision of isotopically labeled compounds, including **D-Arabinose-d6**. While a comprehensive list is beyond the scope of this

guide, the following companies are recognized sources for such specialized chemicals:

- Omicron Biochemicals, Inc.: A supplier specializing in stable isotope-labeled carbohydrates, nucleosides, and their derivatives.[\[1\]](#)
- MedchemExpress: A supplier of research chemicals and biochemicals, including isotopically labeled compounds.
- Eurisotop: A subsidiary of Cambridge Isotope Laboratories, Inc., offering a wide range of stable isotope-labeled compounds for various research applications.[\[2\]](#)

It is recommended to contact these suppliers directly to inquire about lot-specific availability, pricing, and to obtain a certificate of analysis for **D-Arabinose-d6**.

Quality Specifications

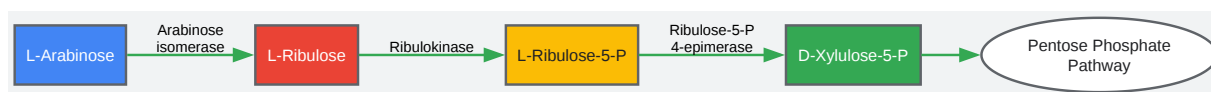
The quality of **D-Arabinose-d6** is critical for its effective use in research. Key quality parameters include chemical purity and isotopic purity. While specific values may vary between suppliers and batches, the following table summarizes typical quality specifications for **D-Arabinose-d6**. Researchers should always refer to the supplier's certificate of analysis for precise data.

Specification	Typical Value	Analytical Method
Chemical Purity	>98%	High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC)
Isotopic Purity (D atoms)	≥98%	Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS)
Appearance	White to off-white solid	Visual Inspection
Molecular Formula	C ₅ H ₄ D ₆ O ₅	-
Molecular Weight	Approx. 156.16 g/mol	Mass Spectrometry

Metabolic Pathways of Arabinose

Arabinose metabolism has been studied in various organisms, particularly in bacteria and plants. In *Escherichia coli*, for instance, L-arabinose is metabolized through a series of enzymatic steps that convert it into D-xylulose-5-phosphate, which then enters the pentose phosphate pathway. A distinct metabolic pathway for D-arabinose has also been identified in *E. coli*. The study of these pathways can be significantly enhanced by using isotopically labeled arabinose, such as **D-Arabinose-d6**, to trace its metabolic fate.

Below is a simplified diagram of a bacterial L-arabinose metabolic pathway.



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A simplified diagram of the L-arabinose metabolic pathway in bacteria.

Experimental Protocols: Quantification of D-Arabinose in Biological Samples

The following is a generalized experimental protocol for the quantification of D-arabinose in a biological matrix, such as urine, adapted from methodologies used for analyzing related compounds.[3][4] This protocol can be modified for the use of **D-Arabinose-d6** as an internal standard for the accurate quantification of unlabeled D-arabinose.

Objective: To quantify the concentration of D-arabinose in a biological sample using Gas Chromatography-Mass Spectrometry (GC-MS) with **D-Arabinose-d6** as an internal standard.

Materials:

- Biological sample (e.g., urine)
- D-Arabinose standard
- **D-Arabinose-d6** (internal standard)

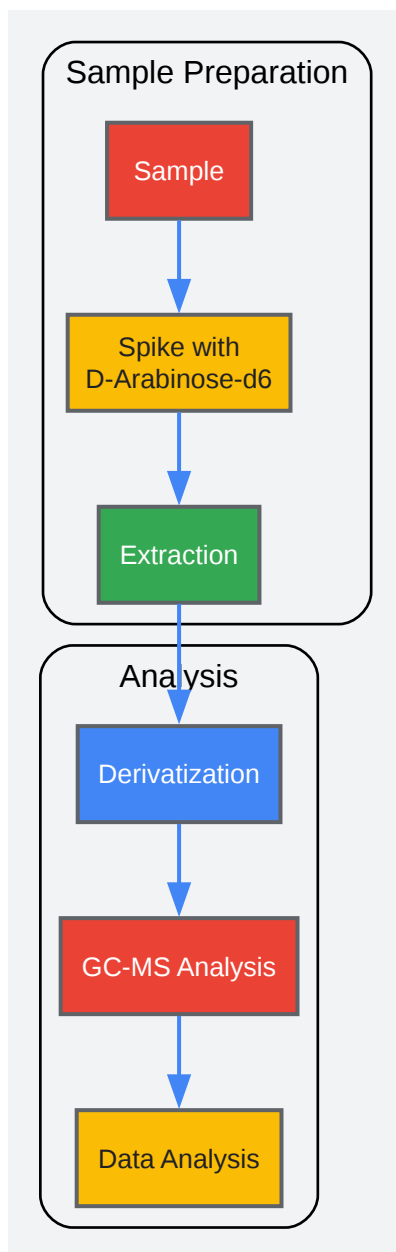
- Derivatization reagent (e.g., a mixture of pyridine and acetic anhydride)
- Organic solvent for extraction (e.g., ethyl acetate)
- GC-MS system

Methodology:

- Sample Preparation:
 - Thaw frozen biological samples to room temperature.
 - Centrifuge the samples to pellet any precipitates.
 - Transfer a known volume of the supernatant to a clean tube.
- Internal Standard Spiking:
 - Add a known amount of **D-Arabinose-d6** solution to each sample, calibrator, and quality control sample.
- Extraction (if necessary):
 - Perform a liquid-liquid or solid-phase extraction to isolate the analyte from the matrix.
- Derivatization:
 - Evaporate the solvent from the extracted samples under a stream of nitrogen.
 - Add the derivatization reagent to the dried residue.
 - Heat the samples to facilitate the derivatization reaction, which converts the polar sugar into a more volatile derivative suitable for GC analysis.
- GC-MS Analysis:
 - Inject the derivatized sample into the GC-MS system.
 - Separate the analytes on an appropriate GC column.

- Detect the derivatized D-arabinose and **D-Arabinose-d6** using the mass spectrometer in selected ion monitoring (SIM) mode.
- Data Analysis:
 - Integrate the peak areas for the characteristic ions of derivatized D-arabinose and **D-Arabinose-d6**.
 - Calculate the ratio of the peak area of D-arabinose to that of **D-Arabinose-d6**.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the D-arabinose standards.
 - Determine the concentration of D-arabinose in the unknown samples by interpolating their peak area ratios from the calibration curve.

The following diagram illustrates the general workflow for this experimental protocol.



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A general workflow for the quantification of D-arabinose using GC-MS.

Conclusion

D-Arabinose-d6 is a valuable tool for researchers in various scientific disciplines. Its use as an internal standard in analytical methods ensures accurate quantification of its unlabeled counterpart in complex biological matrices. Furthermore, its application in metabolic studies can provide significant insights into the biochemical pathways involving arabinose. The information provided in this guide serves as a starting point for researchers interested in

utilizing **D-Arabinose-d6** in their work. For specific applications and detailed technical information, it is essential to consult the product literature from the suppliers and relevant scientific publications.

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